

An In-depth Technical Guide to the Electrophilicity of 3-Bromopropionyl Chloride

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Compound of Interest

Compound Name: 3-Bromopropionyl chloride

Cat. No.: B108729

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Abstract

3-Bromopropionyl chloride is a versatile bifunctional reagent widely employed in organic synthesis and drug development. Its chemical structure, featuring both a highly reactive acyl chloride and a primary alkyl bromide, imparts a dual electrophilic nature, making it a valuable tool for the introduction of a 3-bromopropionyl moiety and subsequent chemical modifications. This technical guide provides a comprehensive overview of the electrophilicity of **3-bromopropionyl chloride**, detailing its reactivity with various nucleophiles, its application in the synthesis of bioactive compounds, and its emerging role as a covalent modifier in chemical biology and drug discovery. While quantitative kinetic data remains sparse in the literature, this guide consolidates available information on its reactivity, provides representative experimental protocols, and illustrates key reaction pathways and experimental workflows.

Core Concepts: The Dual Electrophilicity of 3-Bromopropionyl Chloride

The notable reactivity of **3-bromopropionyl chloride** stems from the presence of two distinct electrophilic centers:

- **The Carbonyl Carbon:** The acyl chloride functional group is a highly potent acylating agent. The strong electron-withdrawing effects of both the chlorine and the adjacent carbonyl

oxygen render the carbonyl carbon exceptionally electrophilic and susceptible to nucleophilic attack. This reactivity is further enhanced by the inductive effect of the bromine atom at the 3-position.^[1]

- **The α -Carbon to the Bromine:** The carbon atom bonded to the bromine is an electrophilic center amenable to nucleophilic substitution reactions. The bromine atom serves as a good leaving group, allowing for the formation of new carbon-nucleophile bonds.

This dual functionality allows for a range of synthetic strategies, where either electrophilic site can be targeted selectively under appropriate reaction conditions.^[1]

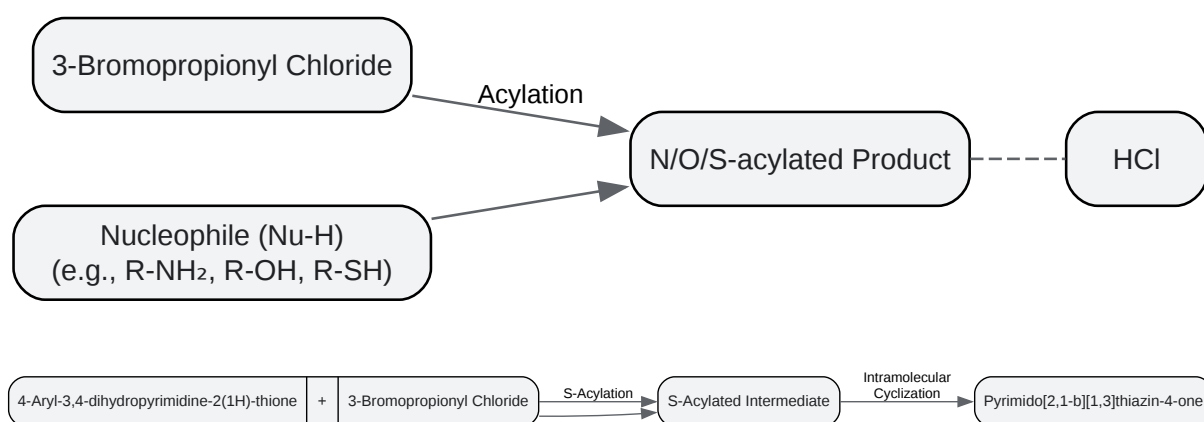
Reactivity and Applications in Organic Synthesis

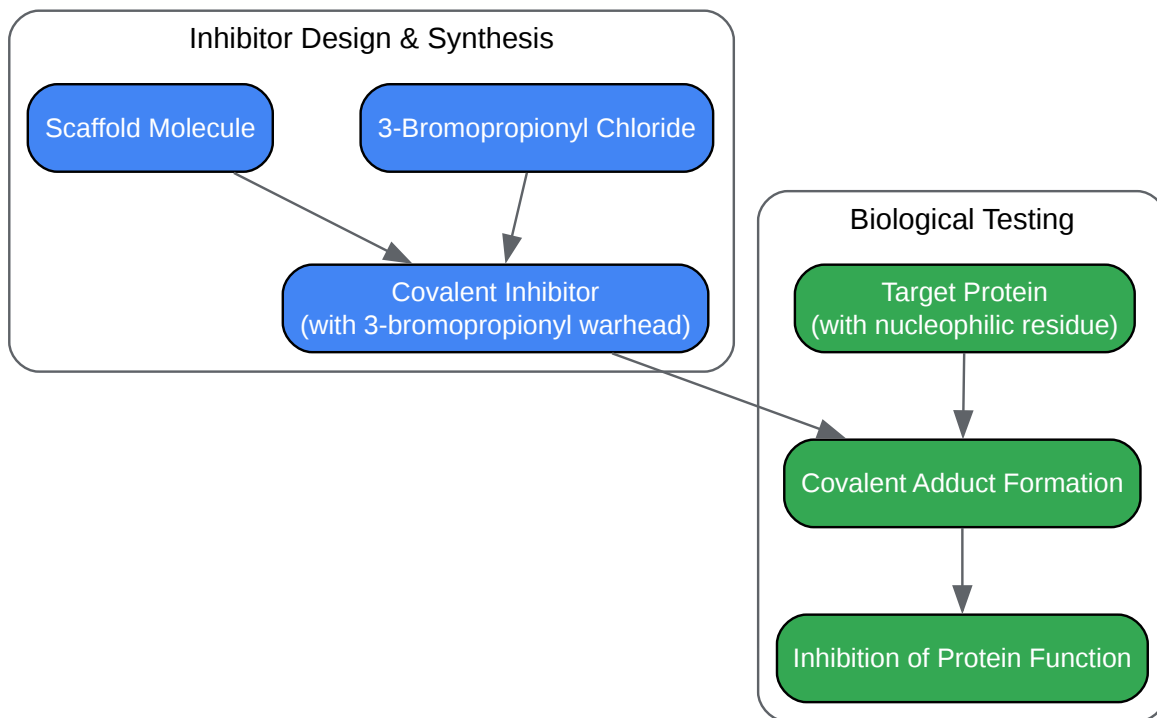
3-Bromopropionyl chloride is a key building block for the synthesis of a variety of organic molecules, particularly heterocyclic compounds and functionalized amides, esters, and thioesters.

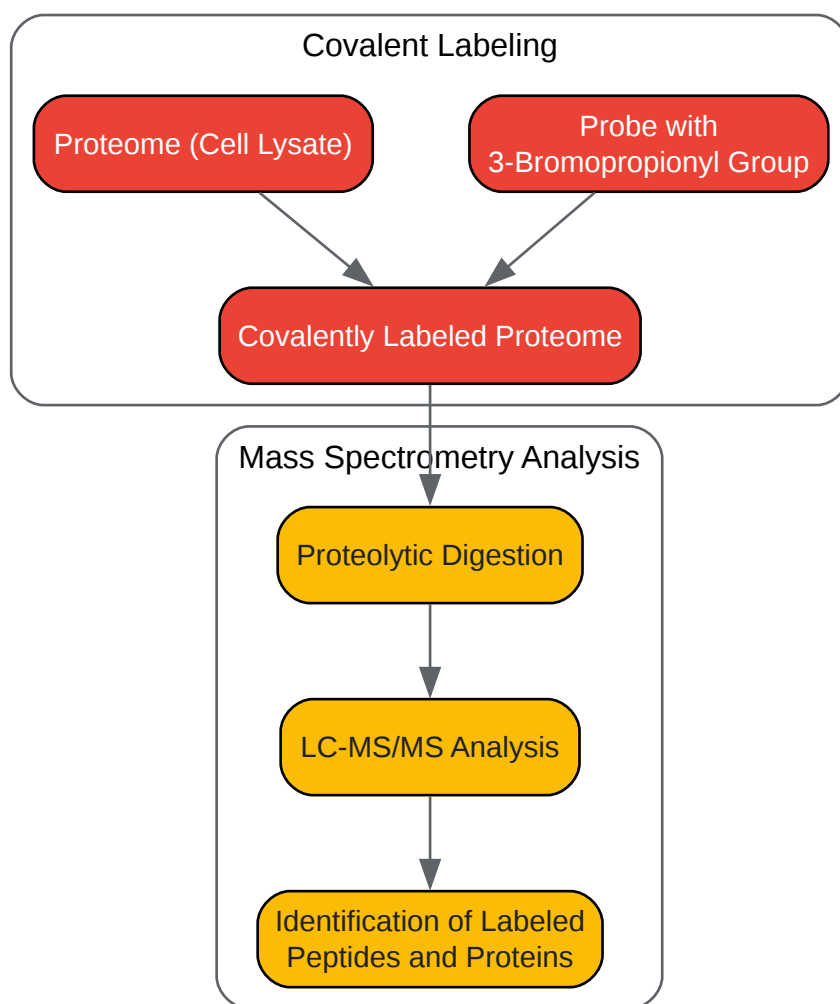
Acylation of Nucleophiles

The primary and most facile reaction of **3-bromopropionyl chloride** is the acylation of nucleophiles at the carbonyl carbon. This reaction is typically rapid and exothermic.

General Reaction Scheme:







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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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